

# 13-Hydroxy-oxacyclohexadecan-2-one material safety data sheet (MSDS)

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Compound of Interest		
Compound Name:	13-Hydroxy-oxacyclohexadecan-	
	2-one	
Cat. No.:	B8797406	Get Quote

An in-depth technical guide on the material safety of **13-Hydroxy-oxacyclohexadecan-2-one** is challenging to compile as the substance appears to be more commonly known by other names, leading to ambiguity. The most relevant compounds found are Oxacyclohexadecan-2-one (CAS 106-02-5) and 11-Oxahexadecan-16-olide (CAS 3391-83-1). This guide provides a consolidated overview of the safety data for these two related macrocyclic musks, intended for researchers, scientists, and drug development professionals.

## **Chemical Identification**

A clear identification of the chemical substance is the first step in understanding its safety profile. The following table summarizes the key identifiers for the two relevant compounds.

Identifier	Oxacyclohexadecan-2-one	11-Oxahexadecan-16-olide
Common Name	Pentadecanolide, Exaltolide	Musk R-1
CAS Number	106-02-5	3391-83-1
Molecular Formula	C15H28O2	C15H28O3
Molecular Weight	240.38 g/mol	256.38 g/mol
Synonyms	Cyclopentadecanolide, Thibetolide, Muskalactone	1,7-dioxacycloheptadecan-8- one



## **Physical and Chemical Properties**

The physical and chemical properties of a substance are crucial for determining its potential hazards and for developing appropriate handling procedures.

Property	Oxacyclohexadecan-2-one	11-Oxahexadecan-16-olide
Appearance	White crystalline solid	Opaque crystalline mass
Odor	Musk-like, sweet	Creamy, powdery musk
Melting Point	32 - 38 °C	35 °C
Boiling Point	137 °C @ 2 mmHg	339.62 °C (rough estimate)
Flash Point	>110 °C; 148 °C	> 100.00 °C
Density	0.918 g/mL at 25 °C	1.0509 (rough estimate)
Solubility	Insoluble in water; Soluble in alcohol and oils	Almost insoluble in water, soluble in alcohol and oils
Vapor Pressure	0.00085 hPa @ 25°C	5.72E-07mmHg at 25°C

## **Toxicological Data**

Toxicological data provides information on the potential health effects of a substance.

Test	Oxacyclohexadecan-2-one	11-Oxahexadecan-16-olide
Acute Oral LD50 (Rat)	> 5 g/kg	Low toxicity by ingestion.
Acute Dermal LD50 (Rabbit)	> 5 g/kg	Low toxicity by skin contact.
Skin Irritation	May cause skin irritation.	A skin irritant.
Eye Irritation	May cause eye irritation.	Avoid contact with eyes.
Sensitization	May cause an allergic skin reaction.	Not classified as a sensitizer.

## **Hazard Identification and Classification**



## Oxacyclohexadecan-2-one

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), Oxacyclohexadecan-2-one is considered hazardous.

- Hazard Statements: May cause an allergic skin reaction. Toxic to aquatic life with long lasting effects.
- Signal Word: Warning
- Precautionary Statements:
  - Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Contaminated work clothing should not be allowed out of the workplace. Wear protective gloves. Avoid release to the environment.
  - Response: IF ON SKIN: Wash with plenty of soap and water. If skin irritation or rash occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse. Collect spillage.
  - Disposal: Dispose of contents/container to an approved waste disposal plant.

### 11-Oxahexadecan-16-olide

This substance is not classified as hazardous according to the GHS.

- Hazard Statements: None found.
- Signal Word: No signal word.
- Precautionary Statements:
  - S2: Keep out of the reach of children.
  - S24/25: Avoid contact with skin and eyes.
  - S36: Wear suitable protective clothing.



## **Experimental Protocols**

Detailed experimental protocols for the toxicological studies cited are not readily available in the provided search results. The acute toxicity data for Oxacyclohexadecan-2-one references a 1974 study by Levenstein. For comprehensive methodologies, accessing the original research papers or contacting the chemical suppliers directly is recommended.

#### **Visualizations**

## **Hazard Communication and Management Flowchart**

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